

A Technical Guide to the Thermochemical Properties of 4'-Methyl-2-biphenylcarbonitrile

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Compound of Interest

Compound Name: 2-Cyano-4'-methylbiphenyl

Cat. No.: B041195

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This technical guide provides a summary of the available thermochemical and physical properties of 4'-Methyl-2-biphenylcarbonitrile (CAS No. 114772-53-1). While comprehensive experimental thermochemical data for this specific compound is limited in the public domain, this document outlines the standard experimental protocols used for determining such properties for structurally similar aromatic compounds. This information is crucial for process safety, reaction modeling, and understanding the compound's stability.

Physicochemical Properties

A summary of the known physical properties of 4'-Methyl-2-biphenylcarbonitrile is presented in Table 1. This data is compiled from various chemical supplier and database sources.

Table 1: Physical Properties of 4'-Methyl-2-biphenylcarbonitrile

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₁ N	[1][2]
Molecular Weight	193.24 g/mol	[1][3]
Melting Point	49-53 °C	[1][3]
Boiling Point	>320 °C	[1]
Density	1.17 g/cm ³	[1]
Vapor Pressure	0.014 Pa at 20 °C	[1]
LogP	3.5 at 23 °C	[1]

Core Thermochemical Properties: Experimental Determination

Detailed experimental studies on the core thermochemical properties of 4'-Methyl-2-biphenylcarbonitrile, such as the enthalpy of combustion and formation, are not readily available. However, the methodologies for determining these properties for related biphenyl and aromatic nitrile compounds are well-established. The following sections detail the standard experimental protocols.

Enthalpy of Combustion and Formation

The standard molar enthalpy of formation in the crystalline phase ($\Delta_f H^\circ(\text{cr})$) is typically derived from the standard molar energy of combustion ($\Delta_c U^\circ$). This is measured using static bomb combustion calorimetry.[4]

Experimental Protocol: Static Bomb Combustion Calorimetry

- **Sample Preparation:** A precisely weighed pellet of the crystalline sample (e.g., 4'-Methyl-2-biphenylcarbonitrile) is placed in a crucible within a high-pressure stainless steel vessel, the "bomb".
- **Bomb Assembly:** A cotton fuse is attached to a platinum ignition wire, with the other end in contact with the sample. A small amount of distilled water is added to the bomb to ensure

saturation of the final atmosphere with water vapor.

- **Pressurization:** The bomb is sealed and pressurized with high-purity oxygen to a pressure of approximately 3 MPa.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water within a calorimeter. The calorimeter is equipped with a high-precision thermometer to monitor the temperature change.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the ignition wire. The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after the combustion reaction until a steady final temperature is reached.
- **Calibration:** The heat capacity of the calorimeter system is determined in a separate experiment by combusting a certified reference standard, such as benzoic acid, under identical conditions.[\[5\]](#)[\[6\]](#)
- **Calculation:** The energy of combustion is calculated from the corrected temperature rise and the heat capacity of the calorimeter. Corrections are made for the heat of ignition and the formation of nitric acid from any nitrogen present in the sample or atmosphere. From the energy of combustion, the standard molar enthalpy of combustion ($\Delta_c H^\circ$) and subsequently the standard molar enthalpy of formation ($\Delta_f H^\circ$) can be calculated using Hess's law.[\[7\]](#)

Enthalpy of Sublimation

The enthalpy of sublimation ($\Delta_{\text{sub}} H^\circ$) is a critical parameter for converting condensed phase thermochemical data to the gaseous phase. It is often determined from the temperature dependence of the vapor pressure, measured using the Knudsen effusion method.[\[8\]](#)[\[9\]](#)

Experimental Protocol: Knudsen Effusion Method

- **Sample Loading:** A small amount of the solid sample (typically 1-100 mg) is placed into a Knudsen cell, which is a small container with a precisely machined small orifice of a known area.[\[9\]](#)[\[10\]](#)

- **High Vacuum Environment:** The Knudsen cell is placed within a high-vacuum chamber. The chamber is evacuated to a very low pressure to ensure that the mean free path of the effusing molecules is much larger than the dimensions of the orifice.[11]
- **Temperature Control:** The Knudsen cell is heated to a series of precisely controlled temperatures. At each temperature, the sample is allowed to reach thermal equilibrium.[9]
- **Mass Loss Measurement:** As the sample sublimes, the vapor effuses through the orifice into the vacuum. The rate of mass loss (dm/dt) from the cell is measured over time using a high-precision microbalance.[10][12]
- **Vapor Pressure Calculation:** The vapor pressure (P) at a given temperature (T) is calculated using the Knudsen equation:

$$P = (dm/dt) * (1/A) * \sqrt{(2\pi RT/M)}$$

where:

- dm/dt is the rate of mass loss
 - A is the area of the orifice
 - R is the universal gas constant
 - T is the absolute temperature
 - M is the molar mass of the sample[9]
- **Enthalpy of Sublimation Calculation:** The enthalpy of sublimation is derived from the Clausius-Clapeyron equation by plotting $\ln(P)$ versus $1/T$. The slope of this plot is equal to $-\Delta_{sub}H^\circ/R$. [10]

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the experimental determination of the key thermochemical properties of a solid organic compound like 4'-Methyl-2-biphenylcarbonitrile.

Caption: Workflow for determining thermochemical properties.

Conclusion

While specific experimental thermochemical data for 4'-Methyl-2-biphenylcarbonitrile is not extensively published, this guide provides the fundamental physical properties and outlines the detailed, well-established experimental protocols for their determination. The described methods of bomb calorimetry and Knudsen effusion are the standard for acquiring high-precision data on enthalpy of formation and sublimation for this and related organic compounds. Such data is invaluable for chemical process development, safety analysis, and computational chemistry validations.

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